

Technical Support Center: AUY922 Solubility and Formulation

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Auy922
CAS No.: 747412-64-2
Cat. No.: B608687

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This guide provides researchers, scientists, and drug development professionals with essential information for handling and preparing solutions of **AUY922**, a potent HSP90 inhibitor. Given its low intrinsic aqueous solubility, proper preparation techniques are critical for experimental success.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **AUY922** in common laboratory solvents?

A: **AUY922** is practically insoluble in water.^{[1][2][3]} For research purposes, it is typically dissolved in organic solvents to create a stock solution, which is then further diluted in aqueous media for experiments. The solubility in common organic solvents is summarized below.

Solvent	Reported Solubility	Source
DMSO	>10 mM	[4]
93 mg/mL (~199.76 mM)	[1]	
≥23.27 mg/mL	[4]	
86 mg/mL (warmed)	[2]	
Ethanol	31 mg/mL	[1][3]
≥100.6 mg/mL (with ultrasonic)	[4]	
29 mg/mL	[2]	
Water	Insoluble	[1][2][3]

Q2: I am performing an in vitro cell culture experiment. How should I prepare my **AUY922** solution?

A: For in vitro studies, the standard procedure is to first prepare a high-concentration stock solution in 100% dimethyl sulfoxide (DMSO).[5] A concentration of 10 mM is commonly used.[5] This stock solution should be stored at -20°C and can be serially diluted in your cell culture medium to achieve the desired final concentration for your experiment.

Q3: My **AUY922** powder is not fully dissolving in DMSO at room temperature. What can I do?

A: If you encounter difficulty dissolving **AUY922**, gentle warming and sonication can be effective. To improve dissolution, you can warm the solution to 37°C for 10 minutes and/or place it in an ultrasonic bath for a short period.[4] Always use fresh, high-quality DMSO, as absorbed moisture can reduce the solubility of compounds.[1]

Q4: How can I improve the aqueous solubility of **AUY922** for in vivo animal studies?

A: Due to its poor water solubility, direct injection of **AUY922** in a simple aqueous buffer is not feasible. Two primary strategies are used to create suitable formulations for in vivo administration:

- **Co-solvent Formulations:** This is the most common approach, where a mixture of solvents and surfactants is used to keep the drug in solution. These formulations are typically prepared for intravenous (i.v.) or intraperitoneal (i.p.) injection.[\[1\]](#)
- **Salt Formation:** Creating a salt form of the parent compound can significantly enhance aqueous solubility. The mesylate salt of **AUY922** was developed specifically to improve this property and has a reported solubility of >20 mg/mL in water.[\[6\]](#) An optimized **AUY922** salt was formulated in 5% dextrose in water (D5W) for clinical trials.[\[5\]](#)[\[7\]](#)

Q5: Can you provide examples of specific formulations used for intravenous (IV) administration?

A: Yes, several formulations have been described in preclinical and clinical studies. It is crucial to select a formulation that is well-tolerated in the animal model and appropriate for the intended route of administration.

Components	Composition Details	Use Case	Source
Lactic Acid	AUY922 free base formulated in 60 mM lactic acid.	Intravenous (i.v.)	[5]
Tartaric Acid / Ethanol	2.5% ethanol, 20% 50 mM tartaric acid, 77.5% (5% glucose in water [D5W] with 1% Tween 80).	Intravenous (i.v.)	[5]
PEG / DMSO / Tween	1% DMSO + 30% polyethylene glycol + 1% Tween 80.	In vivo	[2]
AUY922 Mesylate Salt	The mesylate salt form dissolved in 5% dextrose in water (D5W).	Intravenous (i.v.)	[5] [6] [7]

Troubleshooting Guide

Problem: My compound precipitates when I dilute the DMSO stock into my aqueous cell culture medium.

- Cause: This "crashing out" occurs when the concentration of the poorly soluble drug becomes too high in the aqueous environment as the DMSO is diluted.
- Solution:
 - Check Final DMSO Concentration: Ensure the final percentage of DMSO in your culture medium is low (typically <0.5%) to minimize solvent-induced toxicity.
 - Use Serial Dilutions: Instead of a single large dilution, perform serial dilutions. For example, dilute your 10 mM stock to 1 mM in media, vortex well, and then dilute from the 1 mM solution to your final concentration.
 - Ensure Rapid Mixing: Add the **AUY922** stock solution dropwise into the medium while vortexing or stirring to promote rapid dispersion and prevent localized high concentrations.

Problem: I am observing inconsistent results or toxicity in my in vivo experiments.

- Cause: This can be due to an unstable formulation, where the drug precipitates out of solution before or after administration. The vehicle itself may also cause adverse effects.
- Solution:
 - Verify Formulation Stability: After preparing your formulation, visually inspect it for clarity. Let it sit at room temperature for the expected duration of your experiment to ensure no precipitation occurs.
 - Conduct a Vehicle-Only Control: Always include a control group that receives the formulation vehicle without **AUY922**. This helps differentiate between vehicle-induced toxicity and compound-specific effects.
 - Optimize the Formulation: If instability or toxicity is observed, you may need to adjust the percentages of co-solvents (e.g., PEG, DMSO) or surfactants (e.g., Tween 80) in your vehicle.

Experimental Protocols & Visualizations

Protocol 1: Preparation of a 10 mM AUY922 Stock Solution in DMSO

Objective: To prepare a standard stock solution for in vitro use.

Materials:

- **AUY922** powder (MW: 465.5 g/mol)
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated scale and vortex mixer

Procedure:

- Calculate the mass of **AUY922** required. For 1 mL of a 10 mM solution:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 465.5 \text{ mg/mmol} = 4.655 \text{ mg}$
- Weigh out the calculated amount of **AUY922** powder and place it into a sterile vial.
- Add the corresponding volume of DMSO (e.g., 1 mL for 4.655 mg).
- Vortex the solution thoroughly until the powder is completely dissolved. If needed, warm to 37°C or sonicate briefly to aid dissolution.[\[4\]](#)
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[8\]](#)
- Store the aliquots at -20°C.[\[5\]](#)

Protocol 2: Preparation of an AUY922 Formulation for In Vivo Administration

Objective: To prepare a co-solvent based formulation suitable for intravenous or intraperitoneal injection in animal models. This protocol is based on a commonly cited vehicle composition.

Materials:

- **AUY922** powder
- DMSO
- Polyethylene glycol 300 or 400 (PEG300/PEG400)
- Tween 80
- Sterile saline or 5% Dextrose in Water (D5W)
- Sterile tubes and syringes

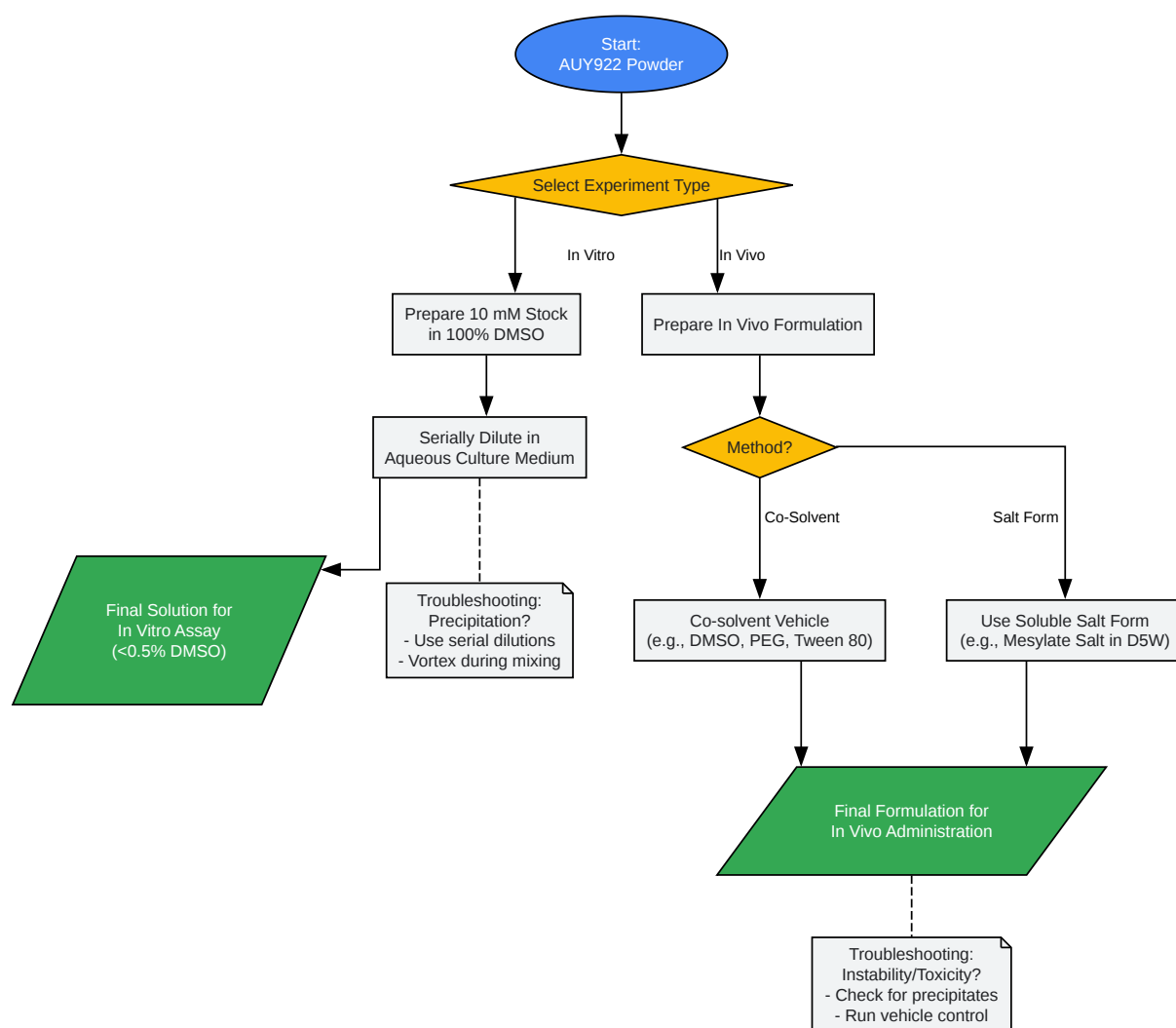
Procedure:

- Determine the required final concentration of **AUY922** (e.g., 5 mg/mL) and the total volume needed.
- Prepare the vehicle first. For a vehicle of 1% DMSO, 30% PEG300, and 1% Tween 80 in saline:
 - In a sterile tube, combine 1 part DMSO, 30 parts PEG300, and 1 part Tween 80. Vortex to mix thoroughly.
- Weigh the required amount of **AUY922** and dissolve it completely in the DMSO portion of the vehicle first.
- Add the PEG300 to the **AUY922**/DMSO mixture and vortex until the solution is clear.
- Add the Tween 80 and vortex again.
- Slowly add the remaining volume of sterile saline or D5W dropwise while continuously vortexing to bring the solution to its final volume.

- Visually inspect the final formulation for any signs of precipitation. The solution should be clear.
- Use the formulation immediately or assess its stability over the intended period of use.

Visualizations

Caption: Mechanism of action for the HSP90 inhibitor **AUY922**.



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Caption: Decision workflow for preparing **AU922** solutions.

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- To cite this document: BenchChem. [Technical Support Center: AUY922 Solubility and Formulation]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b608687/docs#technical-support-center-ay922-solubility-and-formulation\]](https://www.benchchem.com/product/b608687/docs#technical-support-center-ay922-solubility-and-formulation)

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